

A Comprehensive Technical Guide to 4-Hydroxy-3-nitrobenzyl alcohol

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Compound of Interest

Compound Name: *4-Hydroxy-3-nitrobenzyl alcohol*

Cat. No.: *B1295448*

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This technical guide provides an in-depth overview of **4-Hydroxy-3-nitrobenzyl alcohol** (CAS No. 41833-13-0), a nitro-substituted phenolic compound. It is intended for researchers, scientists, and professionals in the fields of organic chemistry, medicinal chemistry, and drug development. This document details the molecule's physicochemical properties, provides an illustrative synthetic protocol, and discusses its potential biological relevance.

Core Molecular Data

4-Hydroxy-3-nitrobenzyl alcohol, also known as 4-(Hydroxymethyl)-2-nitrophenol, is a natural product found in marine organisms such as *Phidolopora pacifica* and the fungus *Pyricularia oryzae*.^{[1][2]} Its chemical structure incorporates a hydroxyl group and a nitro group on a benzyl alcohol backbone, making it a subject of interest for various chemical and pharmaceutical applications.^[3]

Physicochemical and Structural Properties

The fundamental properties of **4-Hydroxy-3-nitrobenzyl alcohol** are summarized below. The molecular weight is a critical parameter for stoichiometric calculations in synthesis and for characterization using mass spectrometry.

Property	Value	Reference
CAS Number	41833-13-0	[2] [3] [4]
Molecular Formula	C ₇ H ₇ NO ₄	[1] [2] [4] [5]
Molecular Weight	169.13 g/mol	[1] [4] [5]
Melting Point	94-98°C	[1]
Boiling Point	341.3±27.0 °C at 760 mmHg	[1]
Density	1.5±0.1 g/cm ³	[1]
IUPAC Name	(4-Hydroxy-3-nitrophenyl)methanol	
Synonyms	4-(Hydroxymethyl)-2-nitrophenol, 3-Nitro-4-hydroxybenzyl alcohol	[2] [3]
SMILES	O=N(=O)C1=CC(=CC=C1O)C O	[2]
InChI Key	IMLGJYRKLCMJPI-UHFFFAOYSA-N	[1] [4]

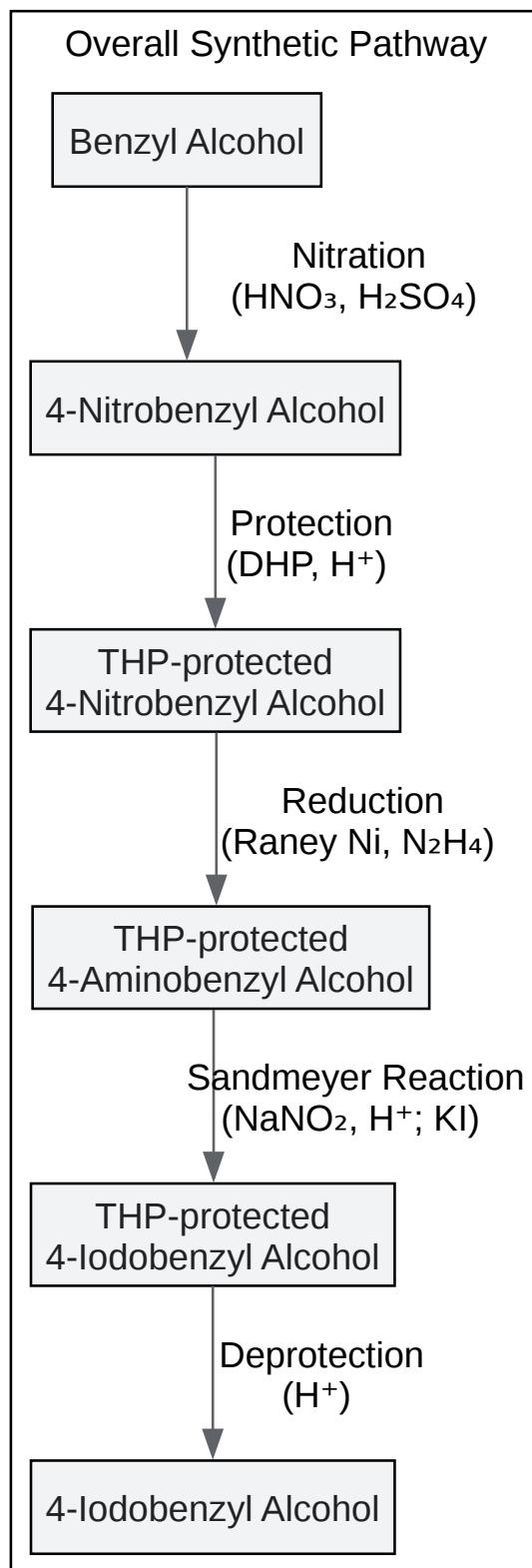
Synthesis and Experimental Protocols

The synthesis of substituted benzyl alcohols often involves multi-step pathways to ensure correct regioselectivity. While a specific protocol for **4-Hydroxy-3-nitrobenzyl alcohol** is not readily available, a reliable method for synthesizing a structurally related compound, 4-iodobenzyl alcohol from benzyl alcohol, provides a relevant and illustrative experimental workflow. This process involves nitration as a key step to introduce the nitro group at the desired position.

Multi-Step Synthesis via Nitration and Sandmeyer Reaction

This pathway highlights the strategic introduction of functional groups onto the benzene ring, a common challenge in organic synthesis. The workflow ensures high regioselectivity for the

para-substituted product.



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Caption: Multi-step synthesis of a substituted benzyl alcohol.

This protocol details the critical first step of introducing a nitro group onto the benzyl alcohol scaffold. Careful temperature control is essential to favor para-substitution and minimize oxidation side reactions.^[6]

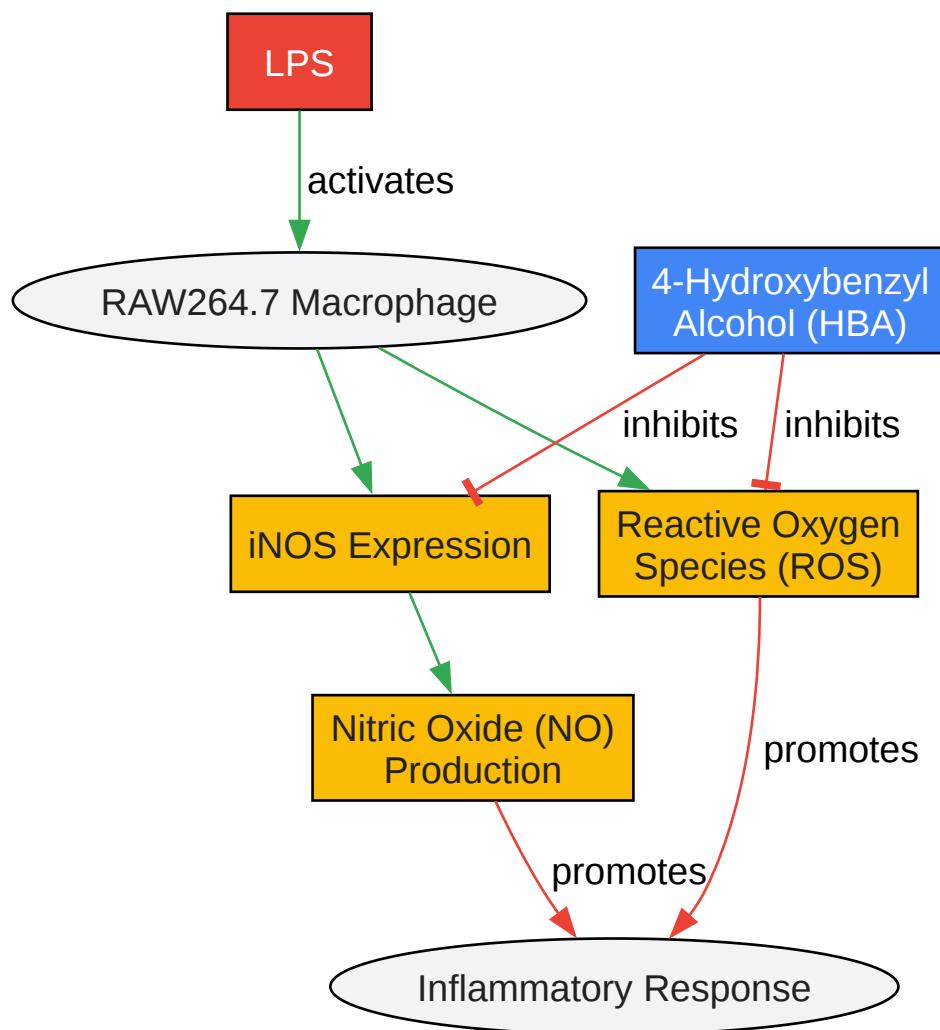
- Preparation: In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, cool concentrated sulfuric acid (2.5 equivalents) to 0-5 °C using an ice-salt bath.
- Addition of Substrate: Slowly add benzyl alcohol (1.0 equivalent) to the cooled sulfuric acid with continuous stirring, ensuring the internal temperature does not rise above 10 °C.
- Nitrating Mixture: Prepare a nitrating mixture by slowly adding concentrated nitric acid (1.1 equivalents) to cooled concentrated sulfuric acid (1.5 equivalents).
- Reaction: Add the nitrating mixture dropwise to the benzyl alcohol solution, maintaining the reaction temperature between 0-5 °C. After the addition is complete, allow the mixture to stir at this temperature for an additional 2-3 hours.
- Quenching: Carefully pour the reaction mixture onto crushed ice with vigorous stirring.
- Isolation: The precipitated solid, primarily 4-nitrobenzyl alcohol, is collected by vacuum filtration and washed thoroughly with cold water until the washings are neutral.
- Purification: The crude product can be further purified by recrystallization from a suitable solvent system, such as water or an ethanol-water mixture.

Biological Activity and Signaling Pathways

While direct studies on the signaling pathways of **4-Hydroxy-3-nitrobenzyl alcohol** are limited, it has been noted for its use in preparing monoclonal IgG4 anti-human MET antibody and drug conjugates for cancer therapy.^[5]

Significant research has been conducted on the closely related compound, 4-hydroxybenzyl alcohol (HBA). HBA demonstrates anti-angiogenic, anti-inflammatory, and anti-nociceptive properties.^[7] Its mechanism of action involves the suppression of nitric oxide (NO) production and the expression of inducible nitric oxide synthase (iNOS) in lipopolysaccharide (LPS)-

activated macrophages.^[7] HBA also diminishes the levels of reactive oxygen species (ROS) in these cells.^[7] This suggests a potential mechanism by which related phenolic compounds may exert their pharmacological effects.



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Caption: HBA's anti-inflammatory signaling pathway.

This guide serves as a foundational resource for professionals engaged in chemical and pharmaceutical research. The data and protocols presented herein facilitate a deeper understanding of **4-Hydroxy-3-nitrobenzyl alcohol** and provide a framework for future investigation and application.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 4-Hydroxy-3-nitrobenzyl alcohol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1295448#4-hydroxy-3-nitrobenzyl-alcohol-molecular-weight\]](https://www.benchchem.com/product/b1295448#4-hydroxy-3-nitrobenzyl-alcohol-molecular-weight)

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